

A Comprehensive Technical Guide to 2-(2,6-Difluorophenyl)thiazole-4-carbaldehyde

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Compound of Interest

Compound Name: 2-(2,6-Difluorophenyl)thiazole-4-carbaldehyde

Cat. No.: B11884326

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of a Privileged Scaffold in Modern Drug Discovery

The thiazole ring is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its presence in a multitude of biologically active compounds and FDA-approved drugs. [1] Its unique electronic properties and ability to engage in various non-covalent interactions make it a highly sought-after heterocyclic motif in the design of novel therapeutics. This guide focuses on a specific, highly functionalized derivative: **2-(2,6-Difluorophenyl)thiazole-4-carbaldehyde**.

The strategic incorporation of a 2,6-difluorophenyl group at the 2-position and a reactive carbaldehyde at the 4-position of the thiazole ring creates a molecule of significant interest for drug discovery. The difluoro substitution can enhance metabolic stability and binding affinity, while the aldehyde group serves as a versatile synthetic handle for the construction of more complex molecular architectures through reactions like condensation and reductive amination.

This document provides an in-depth technical overview of **2-(2,6-Difluorophenyl)thiazole-4-carbaldehyde**, including its chemical identity, physicochemical properties, a detailed synthesis protocol, and a discussion of its potential applications in the development of new therapeutic agents, particularly in oncology and infectious diseases.

Chemical Identity and Physicochemical Properties

CAS Number: 1259720-22-7

The physicochemical properties of **2-(2,6-Difluorophenyl)thiazole-4-carbaldehyde** are crucial for its handling, formulation, and biological activity. While specific experimental data for this compound is not widely published, the following table provides expected properties based on closely related analogs and computational predictions.

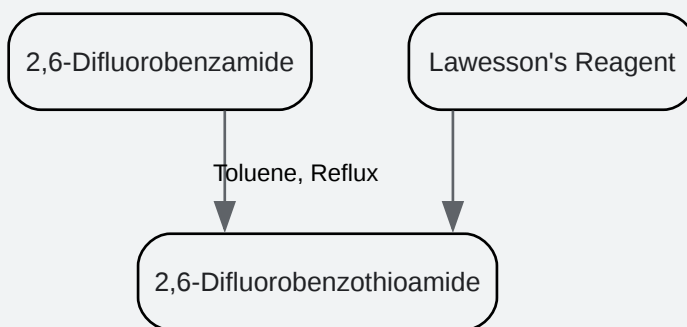
Property	Expected Value/Range	Notes
Molecular Formula	C ₁₀ H ₅ F ₂ NOS	Based on similar thiazole derivatives.
Molecular Weight	225.22 g/mol	
Appearance	Off-white to yellow solid	
Melting Point	120-140 °C	Estimated from related compounds.
Solubility	Soluble in DMSO, DMF, and chlorinated solvents. Limited solubility in alcohols and water.	Typical for aromatic heterocyclic compounds.
¹ H NMR	Aromatic protons (phenyl and thiazole rings), Aldehyde proton (~9-10 ppm).	Specific shifts will depend on the solvent.
¹³ C NMR	Aromatic and thiazole carbons, Aldehyde carbonyl carbon (~180-190 ppm).	
Mass Spectrometry	[M+H] ⁺ at m/z ~226.0	Expected for ESI-MS.

Synthesis of 2-(2,6-Difluorophenyl)thiazole-4-carbaldehyde: The Hantzsch Thiazole Synthesis

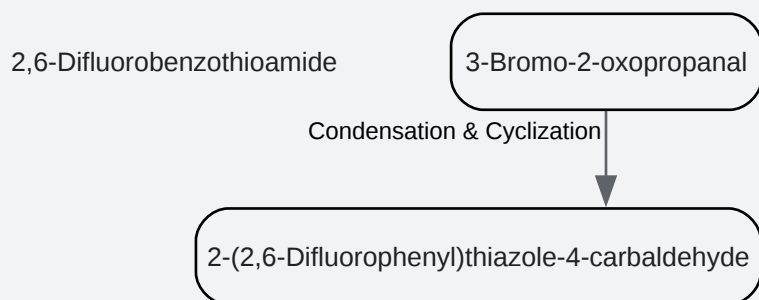
The most established and versatile method for the synthesis of the thiazole ring is the Hantzsch thiazole synthesis, first reported in 1887.^{[2][3]} This reaction typically involves the condensation of an α -haloketone with a thioamide. For the synthesis of the title compound, a variation of this classic reaction is employed, starting with 2,6-difluorobenzothioamide and a suitable α -halo- β -oxoaldehyde equivalent.

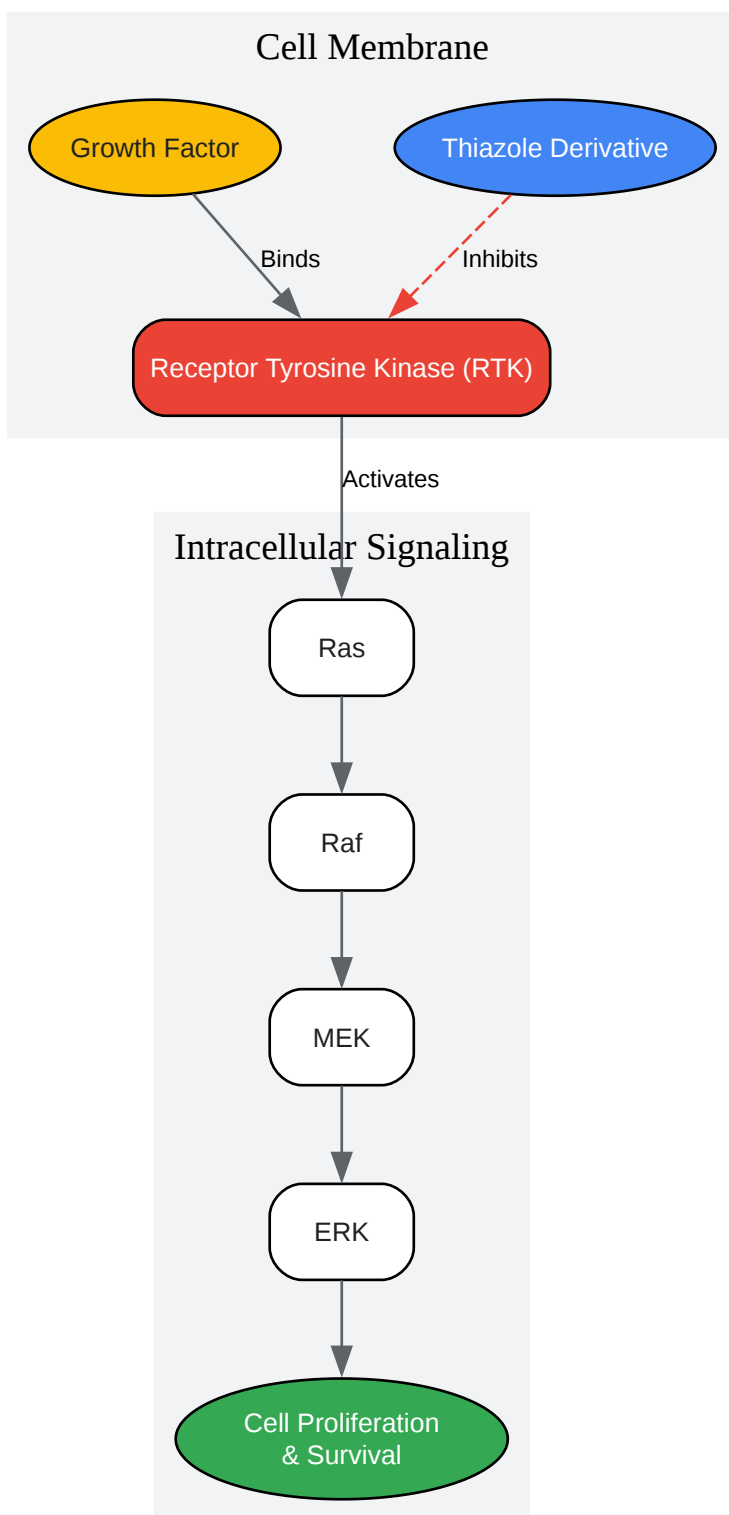
Synthesis Workflow

Step 1: Thioamide Formation



Step 2: Hantzsch Thiazole Synthesis





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Sources

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